

# A Technical Guide to Modumate's Hierarchical Building Design System

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## Compound of Interest

Compound Name: *Modumate*

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This guide provides an in-depth analysis of the hierarchical system at the core of **Modumate**, a 3D building design platform. The system is structured to mirror the construction process, progressing from a high-level abstract layout to detailed, part-specific information. This assembly-based methodology allows for the automation of documentation tasks such as bills of materials, drawing sets, and renderings.[1]

## Design Workflow Methodology

The **Modumate** design process is predicated on a sequential, four-layer hierarchy. Each layer builds upon the data and geometry of the preceding one, creating a structured workflow that adds increasing levels of detail at each step.[2] Adhering to this sequence is critical for maintaining model integrity. The prescribed workflow is as follows:

- **Massing Graph Creation:** The process begins with the creation of a 'massing graph'. This foundational step establishes the primary volumetric and spatial relationships of the building. It functions as a connectivity diagram where every plane, edge, and vertex will represent a future construction assembly or the detail that connects them.[1][3] This initial model is geometrically simple but information-rich, serving as the scaffold for all subsequent layers.[2]
- **Separator Assembly Hosting:** Once the massing graph is complete, 'Separator Assemblies' are hosted onto its planes and edges. These are the primary architectural elements that divide space, such as walls, floors, roofs, doors, and windows.[4] These assemblies are not monolithic entities but are defined as a composite of layers and parts within **Modumate's** BIM Designer.[4]

- **Surface Graph Definition:** With separators in place, 'Surface Graphs' are drawn upon their surfaces. These graphs act as secondary layout tools, subdividing the faces of separator assemblies to define regions for specific finishes, trims, or other attachments.[2] For example, a surface graph can delineate the area for a tile backsplash on a kitchen wall or define a wainscot height.
- **Attachment Assembly Placement:** The final step involves placing 'Attachment Assemblies' onto the regions defined by the surface graphs.[5] This is the most granular layer of detail, encompassing finishes (e.g., paint), trim, cabinetry, and Furniture, Fixtures, and Equipment (FF&E).[1][2]

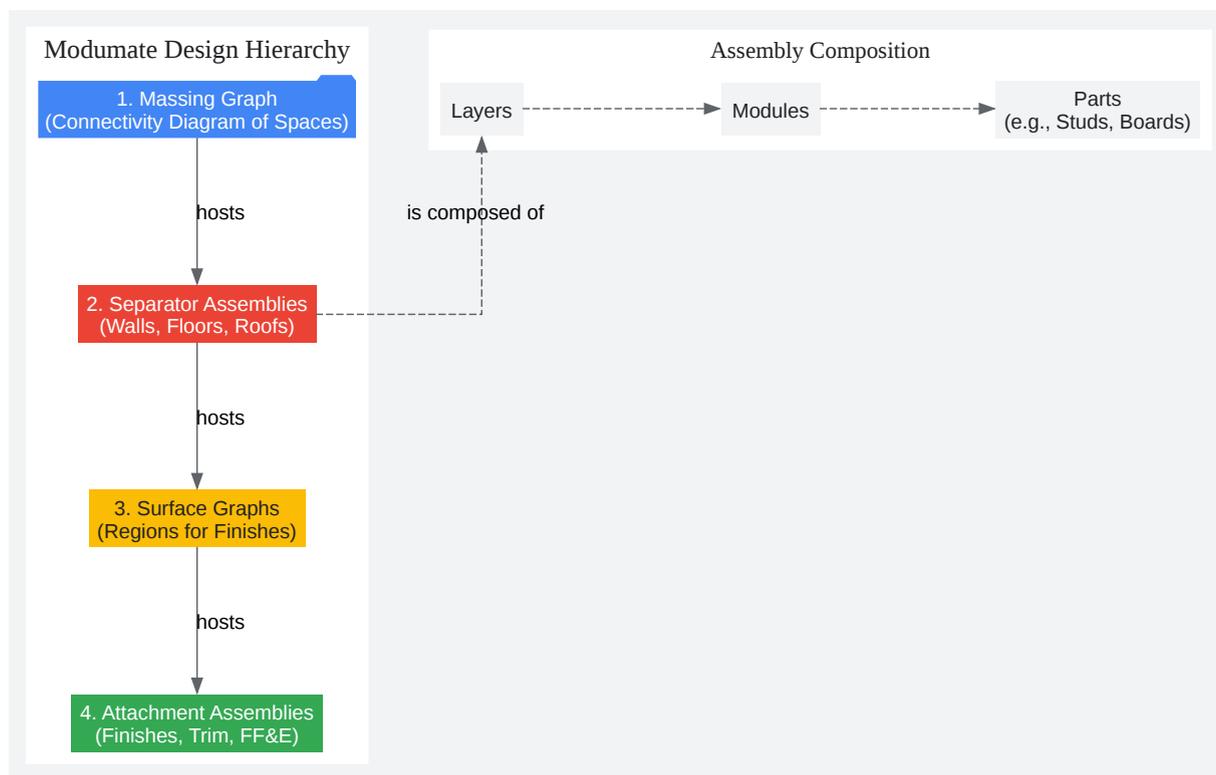
## Core Hierarchy Components

The **Modumate** system is built on a "kit of parts" philosophy, where complex assemblies are composed of simpler, quantifiable parts.[6] This granular approach is managed through a nested data structure where every object is a "preset"—a savable recipe of properties and references to other presets.[4]

Hierarchical Layer	Purpose	Contains	Hosted On	Examples
Massing Graph	Foundational connectivity diagram of the building's spaces and assembly locations.[3]	Planes, Edges, Vertices representing future assembly locations.[2]	Project Origin	Abstract planes for walls, floors, and roofs; edges for corners and joints.[1]
Separator Assemblies	Physical construction assemblies that divide spaces.[1]	A tree of presets: Layers, Modules, and Parts (e.g., studs, panels).[4] [6]	Massing Graph	2x6 Exterior Wood Stud Wall, Concrete Slab Floor, Casement Window.[4]
Surface Graphs	Subdivides surfaces of Separator Assemblies for detailed attachments.[2]	2D Regions, Edges, and Vertices.[2]	Separator Assemblies	A rectangular region for kitchen cabinets, a horizontal line defining a change in paint color.[2]
Attachment Assemblies	Final layer of detail including finishes and equipment.[1][5]	Finishes, Trim, Cabinets, Furniture, Fixtures, and Equipment (FF&E).[5]	Surface Graphs	Gypsum Board Finish, Baseboard Trim, Kitchen Countertop, Office Desk.[2]

## Logical Relationships and Data Flow

The relationships between these hierarchical layers are strictly parent-child. The geometry and data flow in one direction, from the abstract to the concrete. This ensures that high-level changes to the massing graph will propagate logically to the detailed assemblies they host, maintaining design intent throughout modifications.



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Logical flow of **Modumate's** four-layer design hierarchy.

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